

Preparing Stock Solutions of LDN-91946 in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: LDN-91946

Cat. No.: B1674678

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Introduction

LDN-91946 is a potent and specific inhibitor of Ubiquitin C-terminal hydrolase-L1 (UCH-L1), a deubiquitinating enzyme implicated in various cellular processes, including protein degradation, cell cycle regulation, and neuronal function.^[1] Its role in signaling pathways such as PI3K/Akt and MAPK/Erk makes it a valuable tool for research in neurodegenerative diseases and oncology. This document provides detailed protocols for the preparation, storage, and handling of **LDN-91946** stock solutions in dimethyl sulfoxide (DMSO), ensuring reproducible and reliable experimental outcomes.

Physicochemical Properties and Solubility

A summary of the key physicochemical properties of **LDN-91946** is presented in the table below.

Property	Value	Reference
Target	Ubiquitin C-terminal hydrolase-L1 (UCH-L1)	[1]
Ki	2.8 μ M	[1]
Molecular Weight	314.32 g/mol	[1]
Supplied Form	Typically a solid powder	
Recommended Solvent	Dimethyl sulfoxide (DMSO)	[1]
Known Stock Concentration	10 mM in DMSO	[1]

Experimental Protocols

Materials and Equipment

- **LDN-91946** (solid powder)
- Anhydrous Dimethyl sulfoxide (DMSO), molecular biology grade
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Protocol for Preparing a 10 mM LDN-91946 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **LDN-91946** in DMSO.

- Preparation: Ensure a clean and dry workspace. Allow the **LDN-91946** vial to equilibrate to room temperature before opening to prevent condensation.

- **Weighing:** Carefully weigh out the desired amount of **LDN-91946** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh 3.143 mg of **LDN-91946** (Molecular Weight = 314.32 g/mol).
- **Dissolution:**
 - Add the appropriate volume of anhydrous DMSO to the vial containing the weighed **LDN-91946**. For 3.143 mg, add 1 mL of DMSO.
 - Cap the vial tightly.
 - Vortex the solution for 1-2 minutes until the solid is completely dissolved. Gentle warming in a water bath (25-30°C) may be used to aid dissolution if necessary, but avoid excessive heat.
- **Aliquoting and Storage:**
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or amber glass vials to minimize freeze-thaw cycles.
 - Store the aliquots at -20°C or -80°C for long-term storage.^[1]

Preparation of Working Solutions

For cell-based assays, it is crucial to dilute the DMSO stock solution into the appropriate aqueous medium. To avoid precipitation and cellular toxicity, the final concentration of DMSO in the culture medium should be kept low, typically below 0.5%.

Example Dilution for a Final Concentration of 10 μ M in 1 mL of Cell Culture Medium:

- Prepare an intermediate dilution of the 10 mM stock solution in DMSO or sterile aqueous buffer. For instance, dilute the 10 mM stock 1:100 in sterile PBS to get a 100 μ M solution.
- Add 100 μ L of the 100 μ M intermediate solution to 900 μ L of cell culture medium to achieve a final concentration of 10 μ M. The final DMSO concentration in this example would be significantly less than 0.1%.

Note: Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

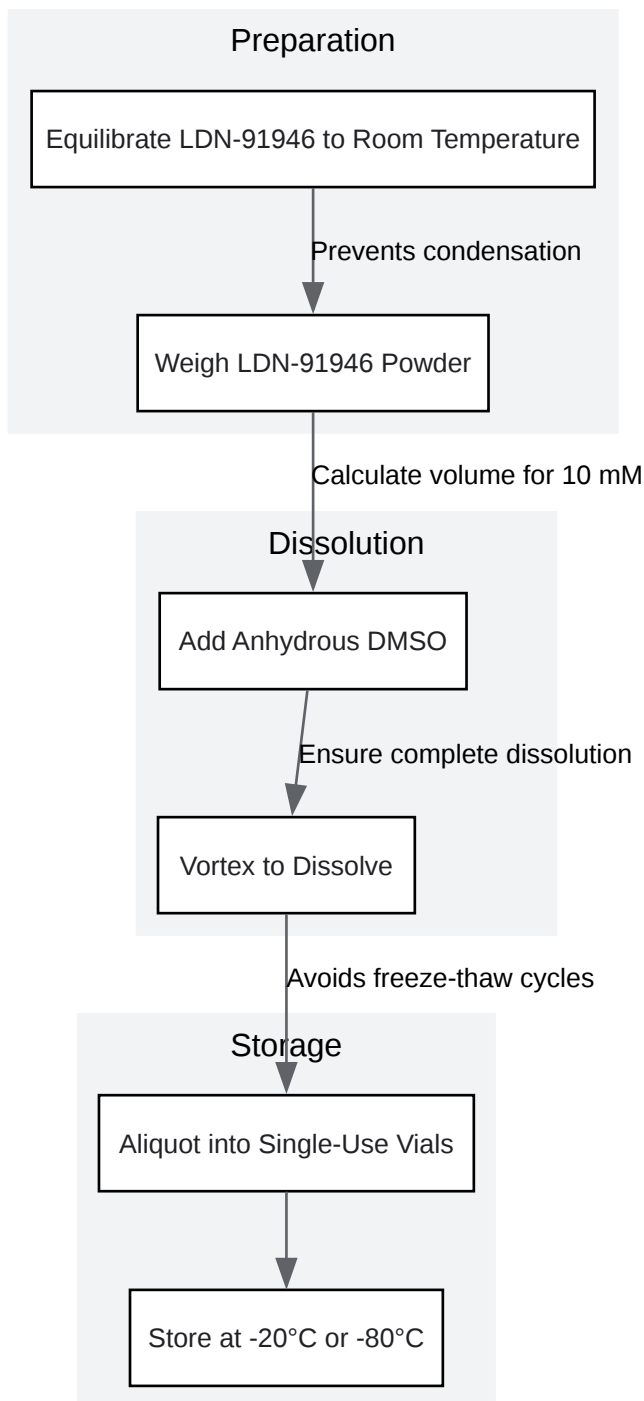
Safety and Handling Precautions

- Handle **LDN-91946** and DMSO in a well-ventilated area.
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Avoid inhalation of dust and contact with skin and eyes.
- In case of contact, wash the affected area thoroughly with water.
- Consult the Safety Data Sheet (SDS) for the specific compound and for DMSO for detailed safety information.

Visualization of Experimental Workflow and Signaling Pathway

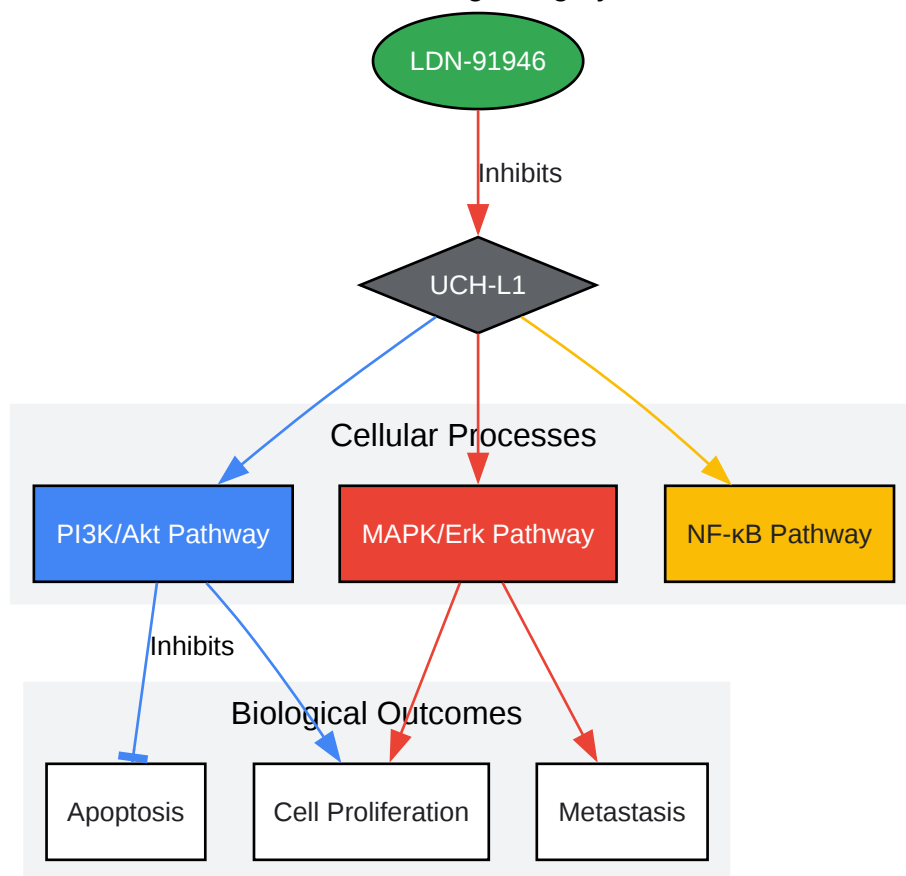
Experimental Workflow for Stock Solution Preparation

Workflow for LDN-91946 Stock Solution Preparation

[Click to download full resolution via product page](#)Caption: Workflow for preparing **LDN-91946** stock solution.

UCH-L1 Signaling Pathway Inhibition by LDN-91946

Inhibition of UCH-L1 Signaling by LDN-91946



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Caption: **LDN-91946** inhibits UCH-L1, affecting key signaling pathways.

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References

- 1. 生命科学产品与技术服务-生工生物工程(上海)股份有限公司 [store.sangon.com]

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